

Personal protective equipment for handling Salvianolic acid E

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Compound of Interest

Compound Name: Salvianolic acid E

Cat. No.: B1432938

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Essential Safety and Handling Guide for Salvianolic Acid E

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized compounds like **Salvianolic acid E** is paramount. This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans to foster a secure laboratory environment.

Hazard Assessment and GHS Classification

There is conflicting information regarding the hazard classification of **Salvianolic acid E**. While one Safety Data Sheet (SDS) indicates no known OSHA hazards and classifies it as not a dangerous substance according to the Globally Harmonized System (GHS), it also notes potential for respiratory, skin, and eye irritation.^[1] Furthermore, related compounds such as Salvianolic acid A and Y are classified as hazardous.^{[2][3]} Given this discrepancy, a cautious approach is strongly recommended. It is prudent to handle **Salvianolic acid E** as a potentially hazardous substance.

Prudent GHS Classification for **Salvianolic Acid E**:

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure (Category 3)	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **Salvianolic acid E**. The following table outlines the recommended equipment to minimize exposure.

Recommended Personal Protective Equipment:

Protection Type	Equipment	Standard
Eye Protection	Safety glasses with side-shields or safety goggles.	ANSI Z87.1 / EN 166
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	EN 374
Skin and Body Protection	Laboratory coat.	
Respiratory Protection	Use a NIOSH-approved N95 (US) or P2 (EN 143) particle respirator if working with powders or aerosols.	NIOSH (US) / CEN (EU)

It is crucial to inspect gloves for any signs of degradation before use and to change them immediately if they become contaminated.

Safe Handling and Storage

Proper handling and storage are essential to maintain the integrity of **Salvianolic acid E** and ensure a safe working environment.

Handling and Storage Guidelines:

Condition	Recommendation
Ventilation	Handle in a well-ventilated area, preferably in a chemical fume hood.
Storage Temperature	Store in a tightly sealed container in a cool, dry place. Recommended storage at -20°C.
Incompatible Materials	Avoid strong oxidizing agents, strong acids, and strong bases.
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Accidental Release and Exposure Procedures

In the event of an accidental release or exposure, immediate and appropriate action is critical.

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

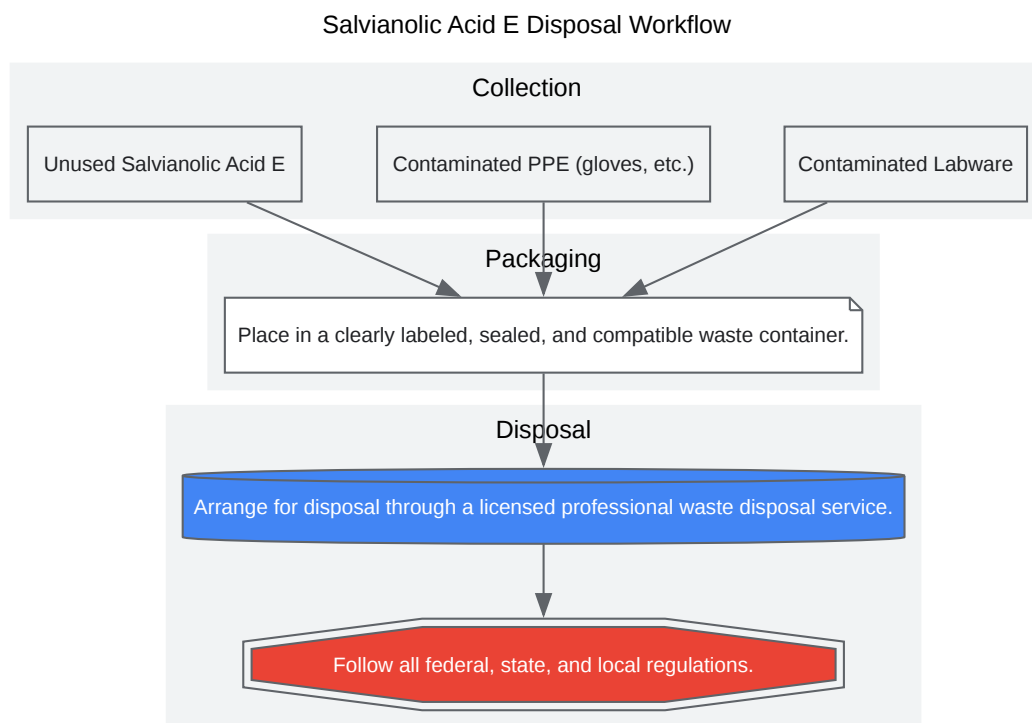
Spill Response:

For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For a large spill, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

Dispose of **Salvianolic acid E** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

Disposal Workflow:



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Caption: Workflow for the safe disposal of **Salvianolic acid E** and contaminated materials.

By adhering to these safety and logistical guidelines, researchers can handle **Salvianolic acid E** responsibly, minimizing risks and ensuring a safe and productive research environment.

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